

# Essential Safety and Logistical Information for Handling Vaginidiol

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## Compound of Interest

Compound Name: **Vaginidiol**  
Cat. No.: **B600773**

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**Vaginidiol** is a coumarin derivative, a class of compounds that requires careful handling in a laboratory setting.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) for **Vaginidiol** is not readily available in the public domain, safety protocols can be established by examining data from structurally related furanocoumarins, such as Angelicin and Psoralen.<sup>[2][3]</sup> **Vaginidiol** has been identified in plant species such as Angelica gigas Nakai and is noted for its potential biological activities.<sup>[4]</sup>

## Chemical and Physical Properties

A summary of the known quantitative data for **Vaginidiol** is presented below.

Property	Value	Source
Chemical Formula	C <sub>14</sub> H <sub>14</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	262.26 g/mol	<a href="#">[1]</a>
Purity	Min. 95%	<a href="#">[1]</a>
CAS Number	62624-87-7	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

Based on the handling procedures for related coumarin compounds, the following personal protective equipment is essential to ensure the safety of laboratory personnel.<sup>[2][3]</sup>

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact.
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	To protect eyes and face from splashes and dust.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To prevent skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.	To avoid inhalation of dust or vapors.

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical to mitigate risks associated with **Vaginidiol**. The following procedural guidance is based on best practices for similar chemical compounds.[\[2\]](#)[\[3\]](#)

## Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name, concentration, and hazard information.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

## Handling and Use

- Ventilation: All work with **Vaginidiol** should be conducted in a chemical fume hood to minimize inhalation exposure.

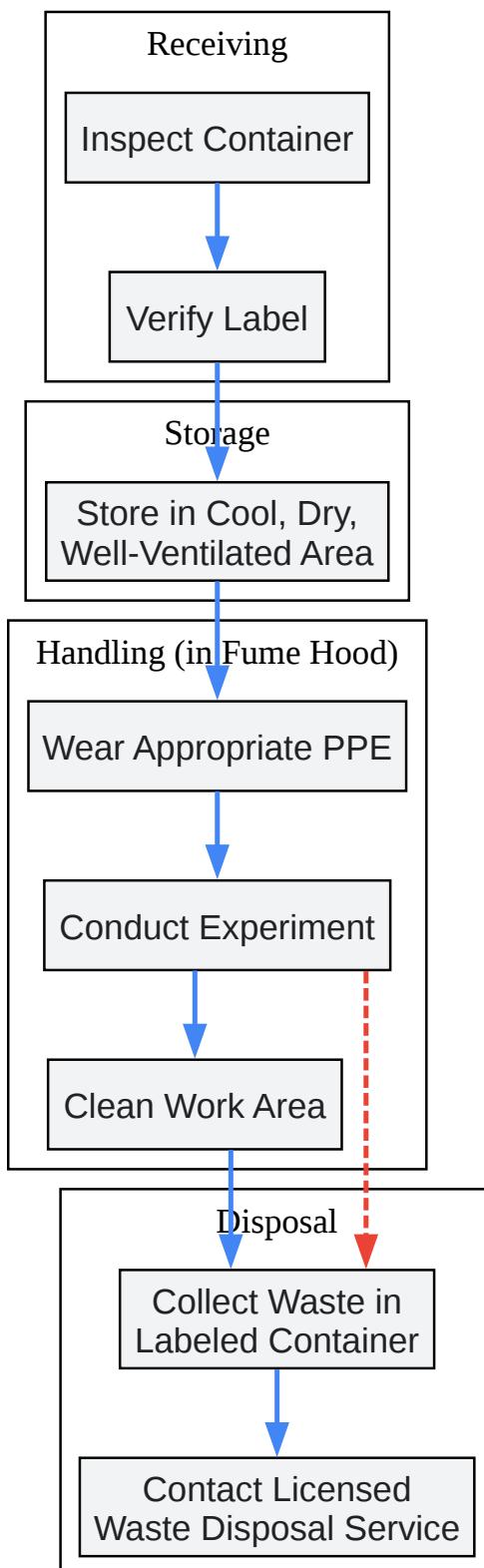
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Spill Management:
  - Minor Spills: In case of a small spill, wear appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand), and place it in a sealed container for disposal.
  - Major Spills: For larger spills, evacuate the area and follow emergency procedures.

## Disposal Plan

- Waste Collection: Collect all **Vaginidiol** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.[\[2\]](#)[\[3\]](#) Do not dispose of it down the drain or in regular trash.
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[\[2\]](#)[\[3\]](#)

## Experimental Workflow

The following diagram illustrates the key steps in the safe handling of **Vaginidiol** from receipt to disposal.

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## References

- 1. Vaginidiol | CymitQuimica [cymitquimica.com]
- 2. Isopsoralen | C11H6O3 | CID 10658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Psoralen | C11H6O3 | CID 6199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tmrjournals.com [tmrjournals.com]
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